

N,N-Dimethylethylamine: A Comprehensive Technical Guide for Scientific Professionals

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Compound of Interest

Compound Name: *N,N-Dimethylethylamine*

CAS No.: 70955-13-4

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This guide provides an in-depth exploration of **N,N-Dimethylethylamine** (DMEA), a versatile tertiary amine with significant applications across various scientific disciplines, particularly in chemical synthesis and drug development. This document moves beyond a simple recitation of facts to offer a nuanced understanding of DMEA's properties, reactivity, and practical applications, grounded in established scientific principles.

Introduction: The Molecular Profile of N,N-Dimethylethylamine

N,N-Dimethylethylamine, with the chemical formula $C_4H_{11}N$, is a simple yet highly reactive aliphatic amine.^{[1][2]} Its structure consists of a central nitrogen atom bonded to two methyl groups and one ethyl group.^[1] This configuration classifies it as a tertiary amine, a crucial determinant of its chemical behavior. At room temperature, DMEA presents as a colorless to pale yellow liquid, characterized by a strong, fishy, or ammonia-like odor.^{[1][2][3][4]} Its volatility and basic nature are key characteristics that underpin its utility in a multitude of chemical transformations.^{[1][2]}

DMEA is predominantly a synthetic compound, widely employed as an intermediate and reagent in organic synthesis.[1] While trace amounts of similar dialkylamines may arise from microbial degradation, DMEA itself is not found in significant quantities in nature.[1] Its industrial production typically involves the reaction of ethylamine with methanol under catalytic conditions.[2]

Physicochemical Properties: A Quantitative Overview

A thorough understanding of a chemical's physical properties is paramount for its safe and effective use in a laboratory or industrial setting. The following table summarizes the key physical data for **N,N-Dimethylethylamine**.

Property	Value	Source(s)
Molecular Formula	C ₄ H ₁₁ N	[1][2][5][6][7][8]
Molecular Weight	73.14 g/mol	[2][3][5][6]
CAS Number	598-56-1	[1][5][6][7][8]
Appearance	Colorless to pale yellow liquid	[1][2][4]
Odor	Strong, fishy, ammonia-like	[1][3][4]
Boiling Point	36-38 °C	[2][4][5][6]
Melting Point	-140 °C	[2][3][4][6]
Density	0.675 g/mL at 25 °C	[2][5][6]
Flash Point	-28 °C (-18.4 °F)	[2]
Vapor Pressure	352.0 mmHg at 20 °C	[3]
Water Solubility	Soluble	[1][2]
pKa	9.83 ± 0.28 (Predicted)	[1]
Refractive Index	1.3705 at 25 °C/D	[1][3]

Chemical Reactivity and Mechanistic Considerations

As a tertiary amine, the reactivity of **N,N-Dimethylethylamine** is dominated by the lone pair of electrons on the nitrogen atom, which imparts both basic and nucleophilic character.

Basicity

DMEA is a moderately strong base, readily reacting with acids in exothermic reactions to form salts and water.^[4] This basicity is a key attribute, allowing it to be used as an acid scavenger or a basic catalyst in a variety of organic reactions. For instance, in reactions that generate acidic byproducts, such as hydrogen halides, DMEA can be employed to neutralize the acid and drive the reaction to completion.

Nucleophilicity

The nitrogen atom in DMEA can also act as a nucleophile, attacking electrophilic centers. This reactivity is fundamental to its role as an intermediate in the synthesis of more complex molecules, including quaternary ammonium compounds.^{[2][4][9]}

Role as a Catalyst

DMEA is widely utilized as a catalyst, particularly in polymerization reactions. It is a key component in the "cold-box" process for producing sand cores in foundries, where it catalyzes the curing of resins.^{[2][4][9]} It also functions as a curing agent in the polymerization of polyamides and as a catalyst for the formation of polyurethanes and epoxy resins.^{[2][5][10]}

The catalytic activity of DMEA stems from its ability to activate reactants through nucleophilic or base catalysis pathways. In polyurethane formation, for example, it can activate the isocyanate group, making it more susceptible to nucleophilic attack by the alcohol.

Applications in Research and Drug Development

The unique combination of basicity, nucleophilicity, and catalytic activity makes **N,N-Dimethylethylamine** a valuable tool for researchers, particularly in the pharmaceutical and agrochemical industries.^{[1][5]}

Intermediate in Pharmaceutical Synthesis

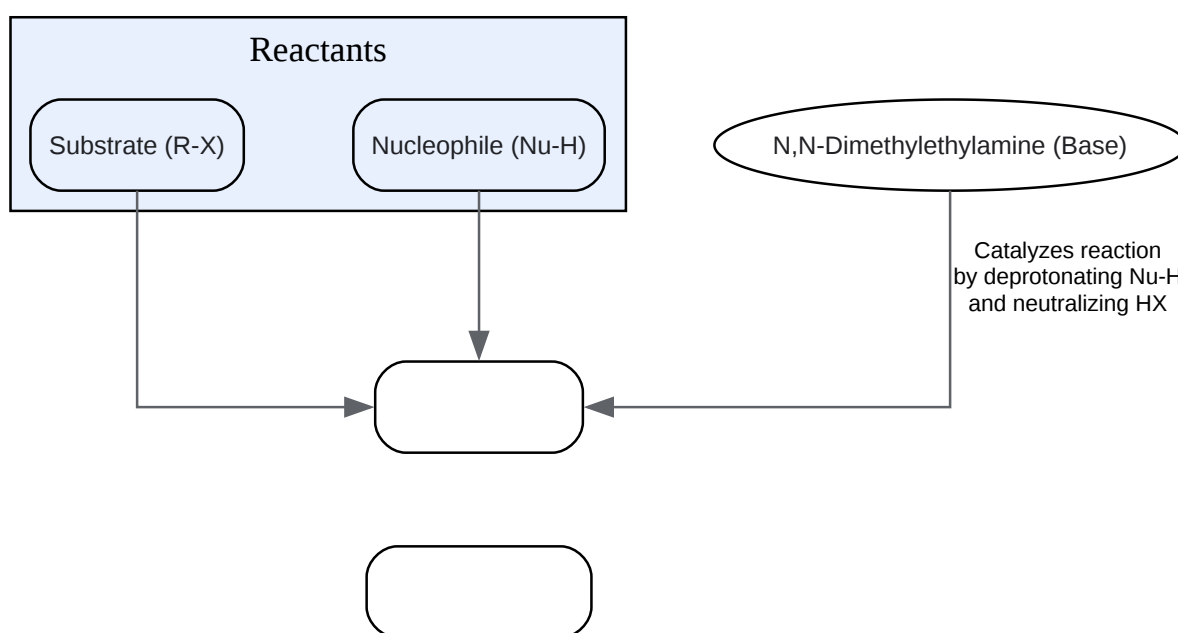
DMEA serves as a crucial building block in the synthesis of a wide range of pharmaceuticals.^[1]^[5] Its incorporation into a molecule can introduce a basic nitrogen center, which is often a key feature of pharmacologically active compounds, influencing properties such as solubility, receptor binding, and bioavailability. The dimethylamino group is a common pharmacophore found in many FDA-approved drugs.^[11]^[12]^[13] For example, it is a structural component of various antihistamines, analgesics, and anticancer agents.^[12]

The synthesis of these drug molecules often involves the reaction of DMEA or a derivative with other organic molecules, leveraging its nucleophilic character to form new carbon-nitrogen bonds.

Reagent in Organic Synthesis

Beyond its role as a building block, DMEA is employed as a reagent to facilitate specific chemical transformations. It can act as a non-nucleophilic base in elimination reactions or as a ligand in transition metal-catalyzed cross-coupling reactions. Its ability to deprotonate certain substrates can be crucial for initiating desired reaction pathways.

The following diagram illustrates a generalized synthetic workflow where DMEA acts as a basic catalyst.



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Caption: Generalized workflow of DMEA as a basic catalyst.

Experimental Protocol: Handling and a Representative Reaction

Given its volatile and flammable nature, coupled with its potential for irritation and toxicity, proper handling of **N,N-Dimethylethylamine** is of utmost importance.[1][2][14][15]

Safety and Handling

- Ventilation: Always handle DMEA in a well-ventilated fume hood to avoid inhalation of its vapors.[14][16]
- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.[15][16]
- Ignition Sources: DMEA is extremely flammable.[1][4] Keep it away from open flames, sparks, and other potential ignition sources.[14][15][17] Use spark-proof tools and ground all equipment when transferring the liquid.[14][15]
- Storage: Store DMEA in a tightly sealed container in a cool, dry, and well-ventilated area designated for flammable liquids.[1][14][15][16] It should be kept separate from strong oxidizing agents and acids.[1][14]
- Spills: In case of a spill, absorb the liquid with an inert material like sand or vermiculite and place it in a sealed container for proper disposal.[14]

Representative Protocol: N-Alkylation using DMEA as an Acid Scavenger

This protocol describes a general procedure for the N-alkylation of a secondary amine using an alkyl halide, with DMEA serving as the acid scavenger. This is a common transformation in drug discovery and development.

Objective: To synthesize a tertiary amine via N-alkylation of a secondary amine.

Materials:

- Secondary amine
- Alkyl halide
- **N,N-Dimethylethylamine** (DMEA)
- Anhydrous solvent (e.g., acetonitrile, DMF)
- Stir bar
- Round-bottom flask
- Condenser (if heating is required)
- Nitrogen or argon line for inert atmosphere

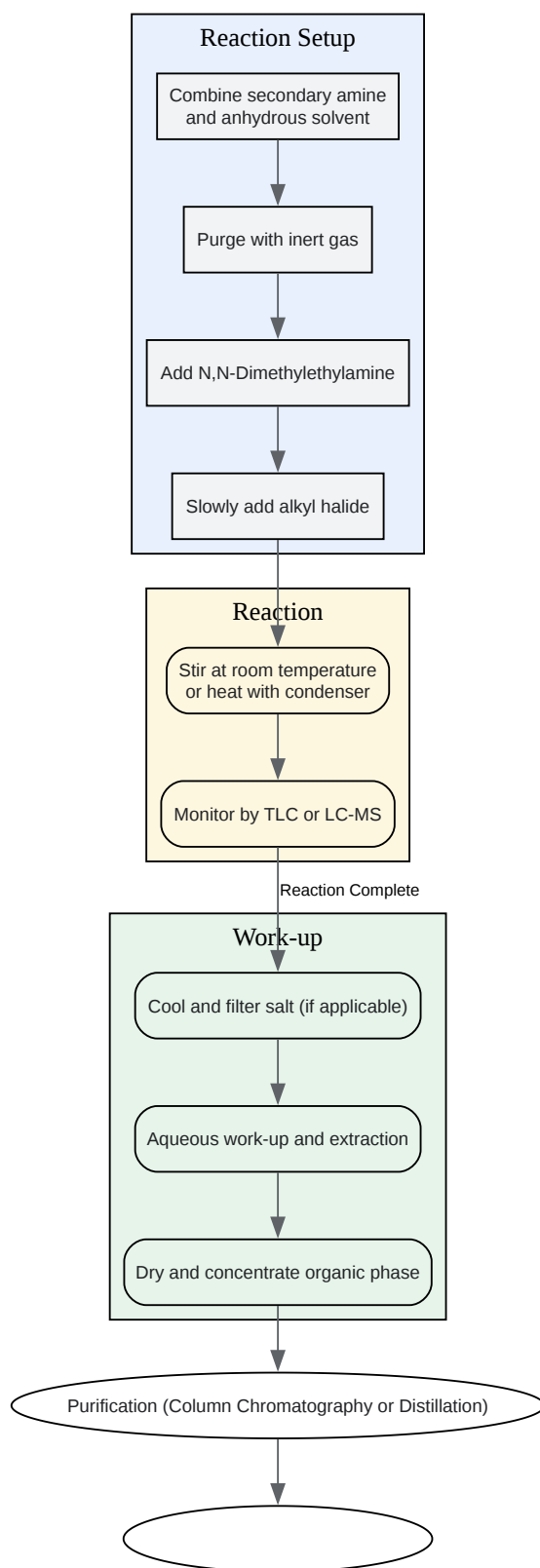
Procedure:

- **Reaction Setup:** To a dry round-bottom flask equipped with a magnetic stir bar, add the secondary amine (1.0 equivalent) and the anhydrous solvent.
- **Inert Atmosphere:** Purge the flask with an inert gas (nitrogen or argon).
- **Addition of Base:** Add **N,N-Dimethylethylamine** (1.1 - 1.5 equivalents) to the reaction mixture. The slight excess ensures complete neutralization of the acid byproduct.
- **Addition of Alkylating Agent:** Slowly add the alkyl halide (1.0 - 1.1 equivalents) to the stirring solution at room temperature. The reaction may be exothermic, so slow addition is recommended.
- **Reaction Monitoring:** Monitor the progress of the reaction by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS). The reaction may be heated to increase the rate, in which case a condenser should be attached.
- **Work-up:**

- Once the reaction is complete, cool the mixture to room temperature.
- The DMEA hydrohalide salt may precipitate out of the solution. If so, it can be removed by filtration.
- Alternatively, the reaction mixture can be diluted with water and extracted with a suitable organic solvent (e.g., ethyl acetate, dichloromethane).
- The organic layer is then washed with brine, dried over anhydrous sodium sulfate or magnesium sulfate, filtered, and the solvent is removed under reduced pressure.
- Purification: The crude product can be purified by column chromatography on silica gel or by distillation, depending on its properties.

Self-Validation: The success of the reaction can be validated by comparing the spectroscopic data (^1H NMR, ^{13}C NMR, Mass Spectrometry) of the purified product with the expected data for the desired tertiary amine. The disappearance of the N-H proton signal from the starting secondary amine in the ^1H NMR spectrum is a key indicator of a successful reaction.

The following diagram illustrates the workflow of this experimental protocol.



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Caption: Workflow for N-alkylation using DMEA.

Conclusion

N,N-Dimethylethylamine is a foundational chemical with a broad spectrum of applications, particularly in the realms of polymer chemistry and pharmaceutical development. Its utility is derived from its well-defined chemical properties as a tertiary amine. A comprehensive understanding of its physical data, reactivity, and handling requirements, as outlined in this guide, is essential for its safe and effective utilization in scientific research and industrial processes. As a versatile reagent and catalyst, DMEA will undoubtedly continue to play a significant role in the advancement of chemical synthesis and the discovery of new therapeutic agents.

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